

# Biotin-PEG4-methyltetrazine molecular weight and formula

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## Compound of Interest

Compound Name: Biotin-PEG4-methyltetrazine

Cat. No.: B15580235

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## In-Depth Technical Guide: Biotin-PEG4-methyltetrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biotin-PEG4-methyltetrazine**, a key reagent in bioorthogonal chemistry, focusing on its chemical properties and applications in bioconjugation.

### Core Molecular Attributes

**Biotin-PEG4-methyltetrazine** is a versatile molecule that combines a biotin moiety for affinity purification or detection, a hydrophilic polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a methyltetrazine group for highly specific and rapid bioorthogonal reactions.

### Quantitative Data Summary

Property	Value	Source
Molecular Weight	589.71 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Chemical Formula	C27H39N7O6S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Purity	>95% (typically analyzed by HPLC)	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Red crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in DMSO and DMF	<a href="#">[1]</a> <a href="#">[2]</a>

## Bioorthogonal Reaction Mechanism

**Biotin-PEG4-methyltetrazine** participates in an inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction with trans-cyclooctene (TCO) functional groups. This "click chemistry" reaction is exceptionally fast and proceeds efficiently under biocompatible conditions without the need for a copper catalyst or elevated temperatures.[\[1\]](#)[\[4\]](#) The high selectivity of the methyltetrazine-TCO reaction allows for the precise labeling of biomolecules in complex biological systems.[\[4\]](#)

## Experimental Protocols

### General Protocol for Antibody Labeling with Biotin-PEG4-methyltetrazine

This protocol outlines a general procedure for labeling a TCO-modified antibody with **Biotin-PEG4-methyltetrazine**. Note that specific antibody concentrations, reagent molar excess, and incubation times may require optimization.

Materials:

- TCO-modified antibody in a suitable buffer (e.g., PBS, pH 7.4)
- **Biotin-PEG4-methyltetrazine**
- Anhydrous Dimethylsulfoxide (DMSO)

- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Reaction buffer (e.g., PBS)

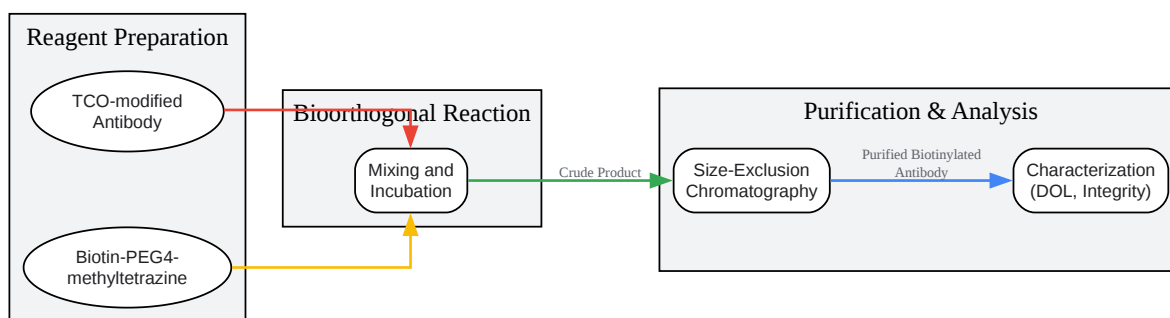
Procedure:

- Reagent Preparation:
  - Equilibrate the TCO-modified antibody to room temperature.
  - Prepare a stock solution of **Biotin-PEG4-methyltetrazine** in anhydrous DMSO (e.g., 10 mM).
- Reaction Setup:
  - In a microcentrifuge tube, add the TCO-modified antibody.
  - Add the desired molar excess of the **Biotin-PEG4-methyltetrazine** stock solution to the antibody solution. A 10-20 fold molar excess is a common starting point.
  - Gently mix the solution by pipetting.
- Incubation:
  - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
  - Remove the excess, unreacted **Biotin-PEG4-methyltetrazine** by size-exclusion chromatography.
  - Equilibrate the column with the desired storage buffer (e.g., PBS).
  - Apply the reaction mixture to the column and collect the fractions containing the labeled antibody.
- Characterization:

- Determine the degree of labeling (DOL) using UV-Vis spectroscopy by measuring the absorbance at 280 nm (for the antibody) and 520 nm (for the tetrazine).
- Confirm the integrity and functionality of the labeled antibody using appropriate analytical methods (e.g., SDS-PAGE, ELISA).

## Visualizing the Workflow

The following diagram illustrates the key steps in the bioorthogonal labeling of a TCO-modified antibody with **Biotin-PEG4-methyltetrazine**.



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Caption: Workflow for antibody biotinylation.

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